1-(3-Chlorophenyl)-3-cyclohexylurea CAS number and chemical identifiers

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Compound of Interest	
Compound Name:	*1-(3-Chlorophenyl)-3-cyclohexylurea*
CAS No.:	*72802-45-0*
Cat. No.:	*B3063610*

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An In-depth Technical Guide to 1-(3-Chlorophenyl)-3-cyclohexylurea

Prepared for: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **1-(3-Chlorophenyl)-3-cyclohexylurea**, a molecule of interest in contemporary chemical and pharmacological research. This document delves into its fundamental chemical identity, physicochemical characteristics, synthesis, and explores its potential as a modulator of key biological pathways, offering insights for its application in drug discovery and development.

Section 1: Core Chemical Identity

1-(3-Chlorophenyl)-3-cyclohexylurea is a disubstituted urea compound characterized by the presence of a 3-chlorophenyl group and a cyclohexyl group attached to the nitrogen atoms of the urea moiety.

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Chemical Identifiers

A comprehensive list of identifiers is crucial for unambiguous documentation and database searches.

Identifier	Value	Source
CAS Number	72802-45-0	[1]
IUPAC Name	1-(3-chlorophenyl)-3-cyclohexylurea	[1]
Molecular Formula	C13H17ClN2O	[1][2]
Molecular Weight	252.74 g/mol	[1][2]
Canonical SMILES	C1CCC(CC1)NC(=O)NC2=CC(=CC=C2)Cl	[1]
InChI	InChI=1S/C13H17ClN2O/c14-10-5-4-8-12(9-10)16-13(17)15-11-6-2-1-3-7-11/h4-5,8-9,11H,1-3,6-7H2,(H2,15,16,17)	[1][2]
InChIKey	WUPWWTKSYQSCFQ-UHFFFAOYSA-N	[1][2]
PubChem CID	751320	[1]
DTXSID	DTXSID50353755	[1][3]
EC Number	665-669-9	[1]

Physicochemical Properties

The physicochemical properties of a compound are critical determinants of its behavior in biological systems and its suitability for drug development.

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Property	Value	Unit	Source
Melting Point	189	°C	[4]
Boiling Point (Predicted)	335 - 356	°C	[4]
Water Solubility (Predicted)	8.43e-4	g/L	[4]
LogP (Octanol-Water Partition Coefficient)	3.69		[4]
pKa (Acidic)	11.7		[4]
pKa (Basic)	-0.444		[4]
Topological Polar Surface Area	41.1	Å²	[1]

Section 2: Synthesis and Manufacturing

The synthesis of 1,3-disubstituted ureas such as **1-(3-Chlorophenyl)-3-cyclohexylurea** is a well-established process in organic chemistry. A common and efficient method involves the reaction of an isocyanate with an amine.

Synthetic Pathway

The principal synthetic route involves the nucleophilic addition of cyclohexylamine to 3-chlorophenyl isocyanate.

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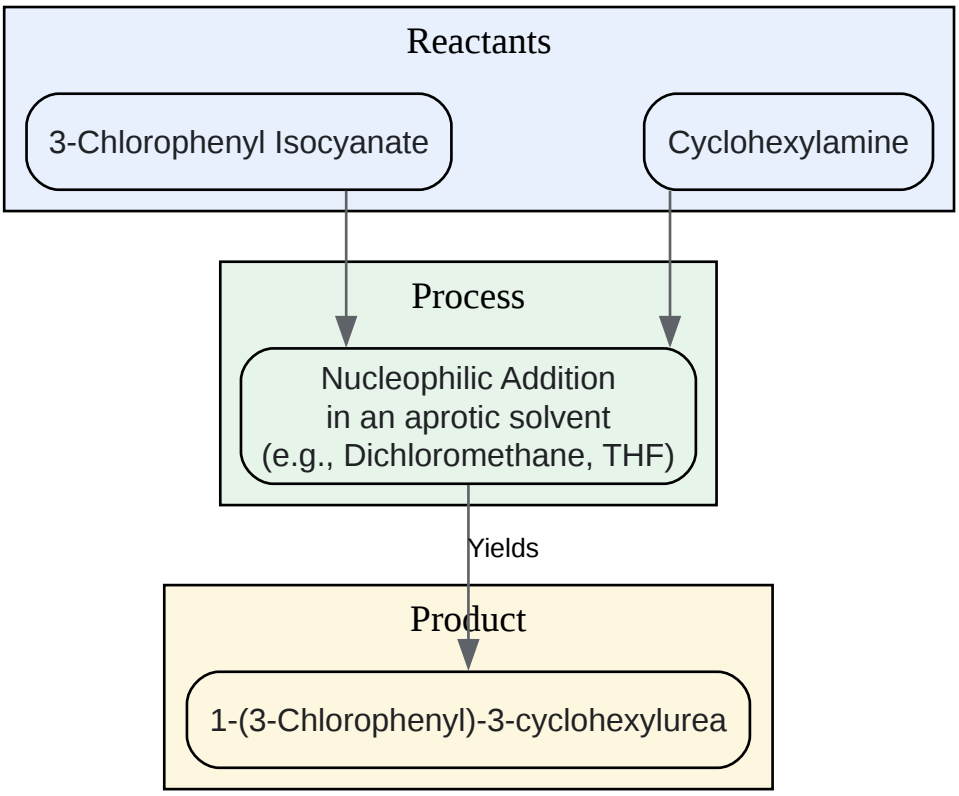

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Caption: General synthetic workflow for **1-(3-Chlorophenyl)-3-cyclohexylurea**.

Step-by-Step Laboratory Protocol

This protocol outlines a general procedure for the synthesis of **1-(3-Chlorophenyl)-3-cyclohexylurea**.

- Reaction Setup: In a clean, dry round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve 3-chlorophenyl isocyanate in a suitable anhydrous aprotic solvent such as dichloromethane (DCM) or tetrahydrofuran (THF).

- Addition of Amine: To the stirred solution, add an equimolar amount of cyclohexylamine dropwise at room temperature. The reaction is typically exothermic, and cooling may be necessary to maintain a controlled temperature.

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- Reaction Monitoring: The reaction progress can be monitored by thin-layer chromatography (TLC) until the starting materials are consumed.
- Work-up and Isolation: Upon completion, the reaction mixture is typically concentrated under reduced pressure. The resulting solid is then purified.
- Purification: Purification is commonly achieved by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) to yield the pure **1-(3-Chlorophenyl)-3-cyclohexylurea** product.
- Characterization: The identity and purity of the final compound should be confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

Section 3: Potential Mechanisms of Action and Biological Relevance

While direct and extensive biological studies on **1-(3-Chlorophenyl)-3-cyclohexylurea** are not widely published, the broader class of N,N'-disubstituted ureas has been extensively investigated, revealing several key biological targets.

Inhibition of Soluble Epoxide Hydrolase (sEH)

A prominent and well-documented activity of many 1,3-disubstituted ureas is the inhibition of soluble epoxide hydrolase (sEH).[5][6][7] sEH is a key enzyme in the metabolism of epoxyeicosatrienoic acids (EETs), which are lipid signaling molecules with generally anti-inflammatory and vasodilatory properties.[6] By inhibiting sEH, the levels of beneficial EETs are increased, which has therapeutic implications for cardiovascular diseases and inflammation.[5][6]

Modulation of Cancer-Related Signaling Pathways

Diarylurea derivatives are a cornerstone of many modern targeted cancer therapies. These compounds often function as Type II kinase inhibitors, binding to the inactive "DFG-out" conformation of the kinase. The structural motif of **1-(3-Chlorophenyl)-3-cyclohexylurea** is related to compounds that have been shown to inhibit key signaling pathways implicated in cancer progression:

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- PI3K/Akt/mTOR Pathway: This pathway is a central regulator of cell growth, proliferation, and survival.[8][9] Aberrant activation of this pathway is a common feature in many cancers.[8]

- Hedgehog (Hh) Signaling Pathway: The Hedgehog pathway plays a crucial role in embryonic development and its dysregulation is linked to the development and progression of various cancers.[8][9]

The potential for compounds with a similar urea scaffold to inhibit these pathways suggests that **1-(3-Chlorophenyl)-3-cyclohexylurea** could serve as a valuable lead compound or a molecular probe for studying these signaling cascades.[8][9]

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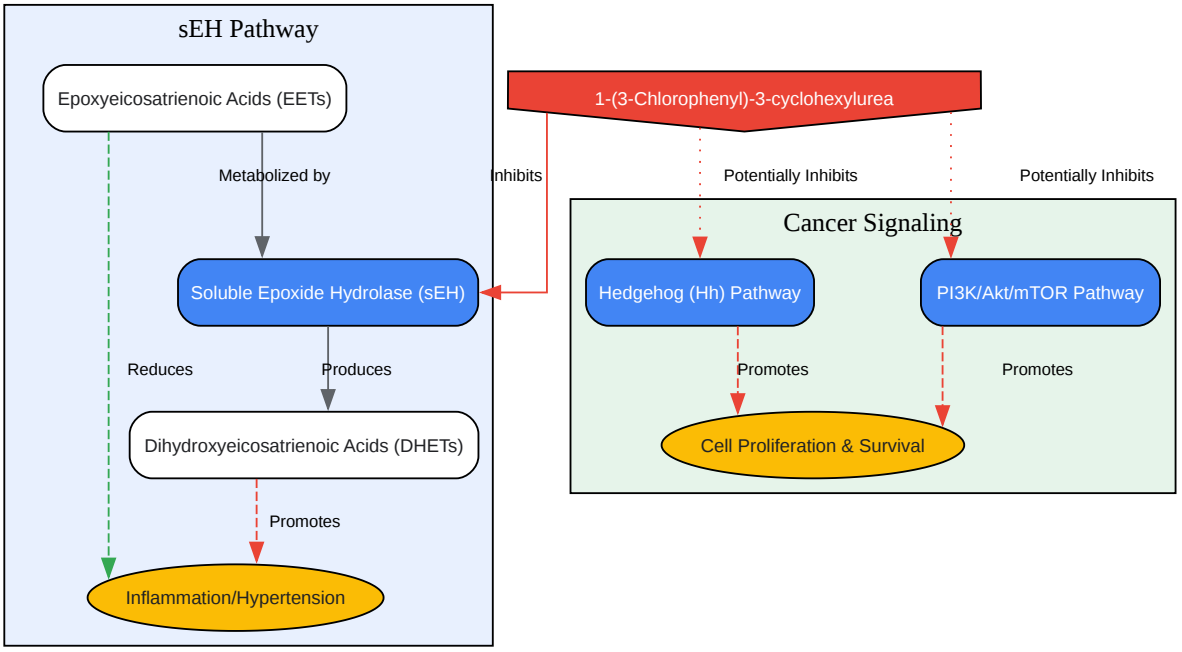

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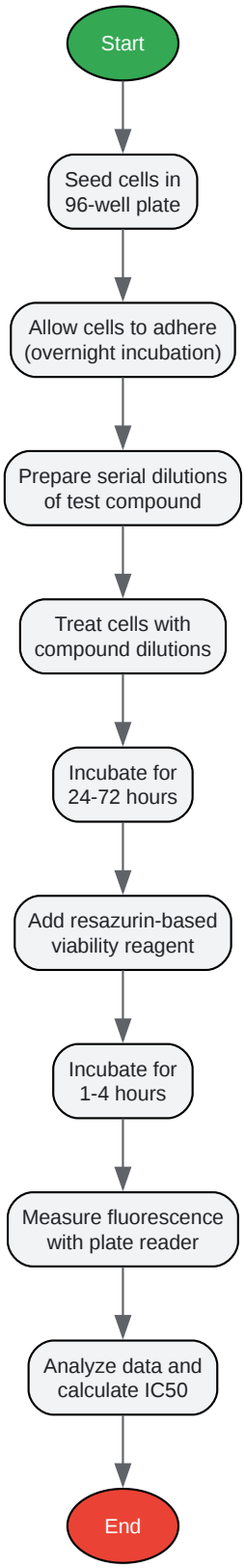

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